

# The Chemical Relationship Between 2-Piperidinol and 2-Piperidone: A Technical Guide

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## Compound of Interest

Compound Name: 2-Piperidinol

Cat. No.: B1352357

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This technical guide provides an in-depth exploration of the chemical properties, relationship, and synthetic conversion of **2-Piperidinol** and 2-piperidone. These two piperidine derivatives are pivotal building blocks in organic synthesis and hold significant relevance in medicinal chemistry and biological pathways. This document details their comparative properties, outlines experimental protocols for their interconversion, and visualizes their relationship through chemical and biological pathway diagrams.

## Introduction: A Tale of Two Functional Groups

**2-Piperidinol** and 2-piperidone are six-membered heterocyclic compounds sharing the same piperidine ring scaffold. Their distinct chemical reactivity and utility stem from the functional group at the second carbon position.

- **2-Piperidinol** is a secondary amino alcohol, featuring a hydroxyl (-OH) group. This group imparts nucleophilic character and allows for reactions typical of secondary alcohols, such as esterification and oxidation.
- 2-Piperidone (also known as  $\delta$ -valerolactam) is a lactam, which is a cyclic amide. It contains a carbonyl (C=O) group at the C2 position, making it a key intermediate in the synthesis of a wide range of pharmaceuticals and the monomer for nylon 5.<sup>[1][2]</sup>

The fundamental relationship between these two molecules is one of oxidation and reduction: **2-Piperidinol** is the reduced form, while 2-piperidone is the oxidized form. This direct chemical link is crucial for synthetic strategies involving the piperidine motif.

## Comparative Chemical and Physical Properties

The structural difference between the hydroxyl group of **2-Piperidinol** and the carbonyl group of 2-piperidone gives rise to distinct physical and chemical properties. A summary of these properties is presented below for easy comparison.

Property	2-Piperidinol	2-Piperidone
IUPAC Name	piperidin-2-ol	piperidin-2-one
Synonyms	2-Hydroxypiperidine	δ-Valerolactam, 2-Oxopiperidine
CAS Number	45506-41-0	675-20-7
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	C <sub>5</sub> H <sub>9</sub> NO
Molecular Weight	101.15 g/mol	99.13 g/mol
Appearance	Data not widely available; likely a solid or oil	White to off-white crystalline solid[3]
Melting Point	Not widely reported	39.5 °C
Solubility	Soluble in polar solvents	Moderately soluble in water, ethanol, methanol[3]
logP	0.1	-0.46

## The Core Relationship: Oxidation of 2-Piperidinol to 2-Piperidone

The most direct and fundamental chemical relationship between **2-Piperidinol** and 2-piperidone is the oxidation of the former to the latter. This transformation is a standard reaction in organic synthesis, converting a secondary alcohol to a ketone (or, in this case, a lactam).

Several established oxidation methods can achieve this conversion, with the choice of reagent often depending on the presence of other functional groups and desired reaction conditions (mild vs. harsh). Common methods include the Jones oxidation and the Swern oxidation.[4][5]

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## References

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